

Visualizing Metchnikowin: Application Notes and Protocols for Immunolocalization in Drosophila Tissues

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Compound of Interest

Compound Name: *Metchnikowin*

Cat. No.: *B1169901*

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These application notes provide detailed protocols and supporting information for the immunolocalization of the antimicrobial peptide **Metchnikowin** in *Drosophila melanogaster* tissues. **Metchnikowin** is a key component of the fly's innate immune response, expressed primarily in the fat body (analogous to the vertebrate liver) and also in epithelial tissues such as the gut and trachea.[1][2] Visualizing its expression and localization is crucial for understanding immune response dynamics, host-pathogen interactions, and for the development of novel antimicrobial strategies.

Data Presentation

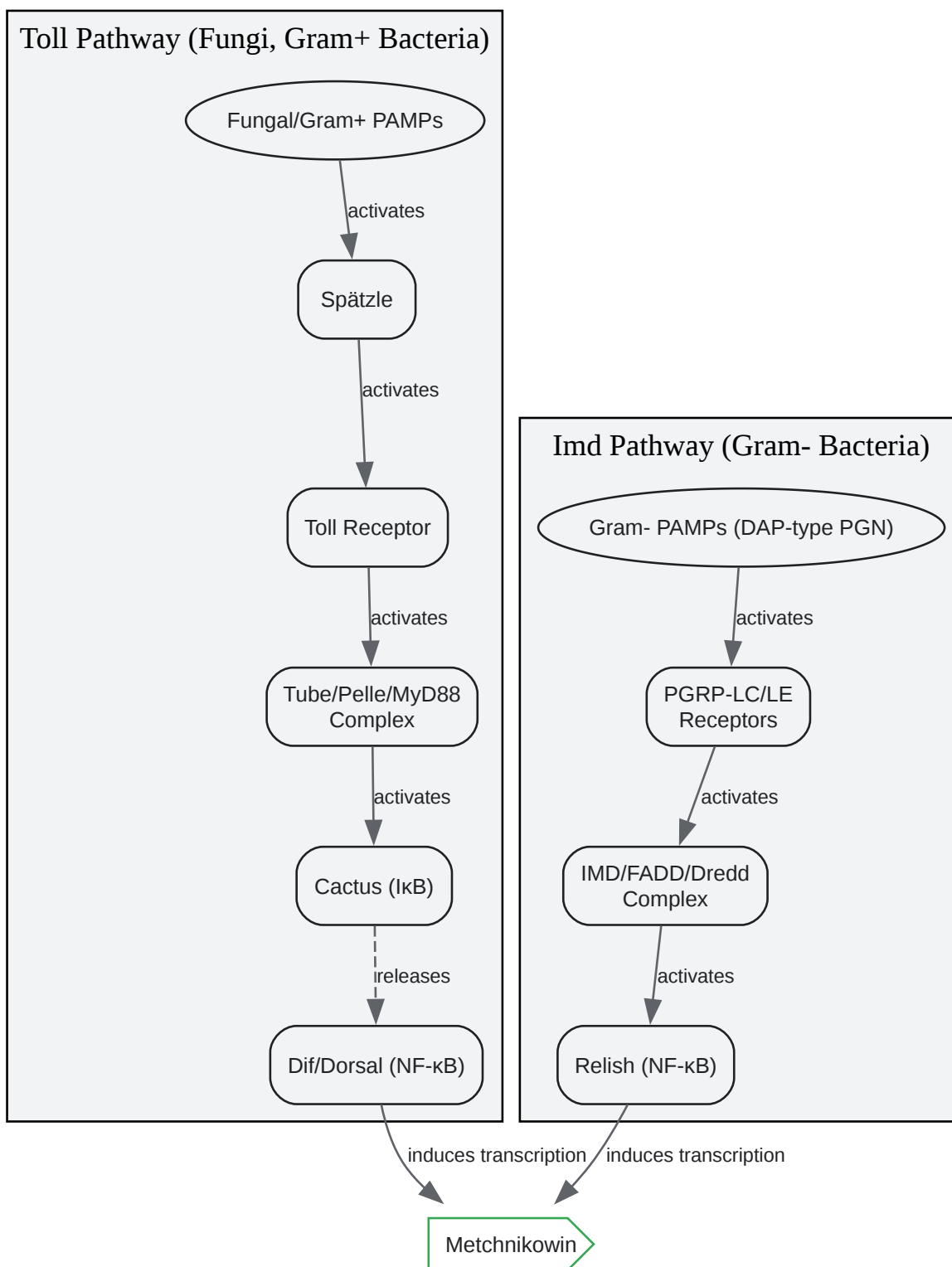
While direct quantitative data from immunolocalization of **Metchnikowin** protein is not readily available in the literature, quantitative reverse transcription PCR (qRT-PCR) has been used to measure **Metchnikowin** (Mtk) mRNA expression levels. The following table summarizes representative data on the fold change in Mtk mRNA expression in adult flies following septic injury, demonstrating its inducibility.

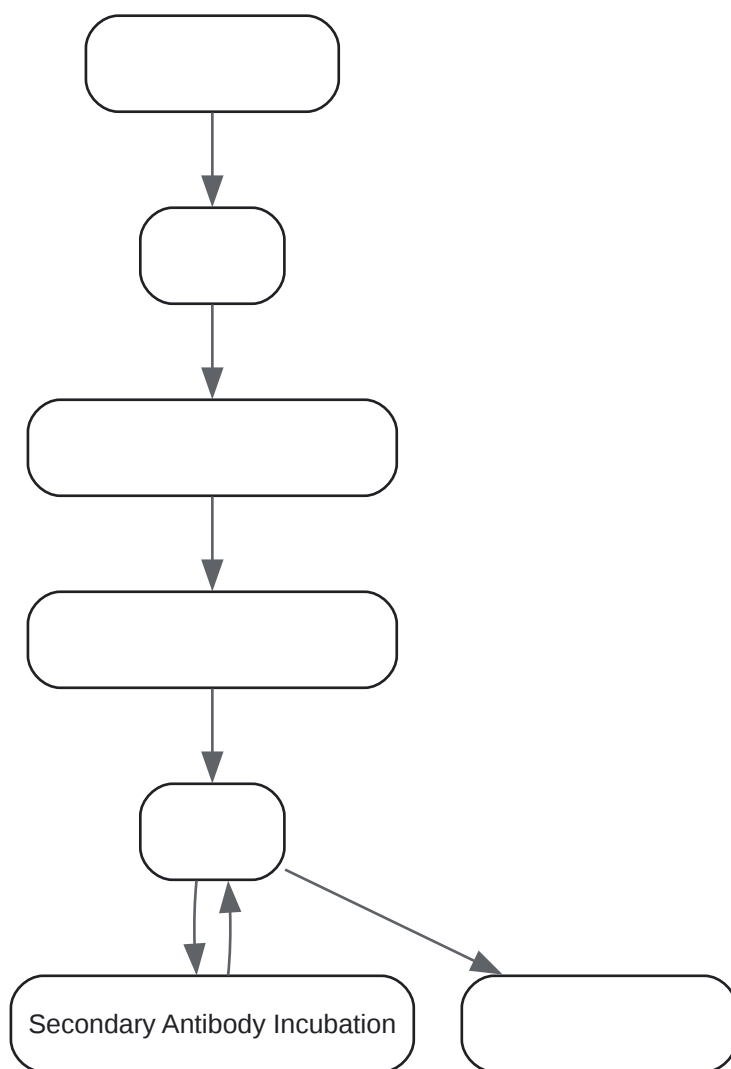
Condition	Genotype	Mean Fold Change in Mtk mRNA Expression
Uninfected	Wild-Type	Baseline
Infected	Wild-Type	>100-fold increase
Infected	Mtk Mutant	No significant expression

Note: This table is a representation of data described in studies where **Metchnikowin** expression was quantified by qRT-PCR. Actual fold change can vary based on the nature of the infection and the time point of analysis.

Signaling Pathways and Experimental Workflow

To understand the regulation of **Metchnikowin** expression and the general workflow for its visualization, the following diagrams are provided.





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References

- 1. Metchnikowin - Wikipedia [en.wikipedia.org]
- 2. Metchnikowin, a novel immune-inducible proline-rich peptide from Drosophila with antibacterial and antifungal properties - PubMed [pubmed.ncbi.nlm.nih.gov]

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